

An In-depth Technical Guide to Trimethylolpropane (TMP)

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Compound of Interest

Compound Name: *1-(1-Isothiocyanatoethyl)-3-methoxybenzene*

Cat. No.: *B12093753*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Trimethylolpropane (TMP), identified by CAS Number 77-99-6, is a trifunctional primary alcohol that serves as a critical building block in a wide array of chemical syntheses.[1] Its unique structure, featuring three primary hydroxyl groups, imparts a high degree of functionality, making it an essential precursor in the production of various polymers, including alkyds, polyesters, and polyurethanes.[1] While not a therapeutic agent itself, its utility in creating biocompatible and biodegradable polymers makes it a compound of significant interest to the drug development industry, particularly in the formulation of controlled-release drug delivery systems and medical devices. This guide provides a comprehensive overview of the physical and chemical characteristics of Trimethylolpropane, offering insights for its application in research and development.

Physicochemical Characteristics

The versatile applications of Trimethylolpropane are a direct consequence of its distinct molecular structure and resulting physical and chemical properties.

Molecular and Chemical Identity

- IUPAC Name: 2-Ethyl-2-(hydroxymethyl)-1,3-propanediol[2][3]
- Synonyms: 1,1,1-Tris(hydroxymethyl)propane, Ethriol, Hexaglycerine[2][4]
- Molecular Formula: C₆H₁₄O₃[5]
- Molecular Weight: 134.17 g/mol [4]
- Canonical SMILES: CCC(CO)(CO)CO[2][6]
- InChI Key: ZJCCRDAZUWHFQH-UHFFFAOYSA-N[6]

Physical Properties

Trimethylolpropane is typically a white, crystalline solid at room temperature and is known to be hygroscopic.[4][5] A summary of its key physical properties is presented in the table below.

| Property | Value | Source(s) |
|--------------------------|---|-----------|
| Melting Point | 58 °C | [4][5][6] |
| Boiling Point | 295 °C (at 760 mmHg) | [5][7] |
| 160 °C (at 5 mmHg) | [4][6] | |
| Solubility | Soluble in all proportions in water and alcohol; Insoluble in benzene and carbon tetrachloride. | [4] |
| Density | 1.084 g/cm ³ | [4] |
| Vapor Pressure | 4.49 x 10 ⁻⁵ mmHg | [4] |
| LogP | -0.5 | [4] |
| Autoignition Temperature | ~375 °C | [4] |

Experimental Protocols

Protocol for Determining Aqueous Solubility of Trimethylolpropane

The high water solubility of Trimethylolpropane is a key characteristic for its use in many formulations. The following protocol outlines a standard method for its quantitative determination.

Objective: To accurately determine the solubility of Trimethylolpropane in deionized water at ambient temperature.

Materials:

- Trimethylolpropane ($\geq 99.0\%$ purity)
- Deionized water
- Analytical balance
- 25 mL volumetric flasks
- Magnetic stirrer and stir bars
- Thermostatically controlled water bath
- 0.45 μm syringe filters
- High-Performance Liquid Chromatography (HPLC) system with a Refractive Index (RI) detector or a Gas Chromatography (GC) system.

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of Trimethylolpropane to a 25 mL volumetric flask.
 - Fill the flask to the mark with deionized water.
 - Place a magnetic stir bar in the flask and seal it.
 - Place the flask in a thermostatically controlled water bath set to $25\text{ }^{\circ}\text{C} \pm 0.5\text{ }^{\circ}\text{C}$.

- Stir the solution vigorously for 24 hours to ensure equilibrium is reached.
- Sample Preparation:
 - After 24 hours, stop stirring and allow the undissolved solid to settle for at least 2 hours within the water bath.
 - Carefully withdraw a sample from the clear supernatant using a syringe.
 - Filter the sample through a 0.45 μm syringe filter to remove any undissolved particles.
- Analysis:
 - Accurately dilute the filtered sample with deionized water to a concentration within the calibrated range of the analytical instrument.
 - Analyze the diluted sample using a pre-calibrated HPLC-RI or GC method to determine the concentration of Trimethylolpropane.
- Calculation:
 - Calculate the solubility using the following formula: Solubility (g/L) = Concentration from analysis (g/L) \times Dilution factor

Causality Behind Experimental Choices:

- 24-hour stirring: Ensures that the solution reaches equilibrium, providing a true measure of saturation solubility.
- Thermostatically controlled water bath: Solubility is temperature-dependent; maintaining a constant temperature is crucial for reproducibility.
- 0.45 μm filter: Removes fine particulates that could interfere with the analytical measurement and lead to an overestimation of solubility.

Chemical Reactivity and Applications in Drug Development

The three primary hydroxyl groups of Trimethylolpropane are the sites of its chemical reactivity, readily undergoing esterification, etherification, and other reactions typical of primary alcohols. This trifunctionality allows for the formation of cross-linked polymers with tailored properties.

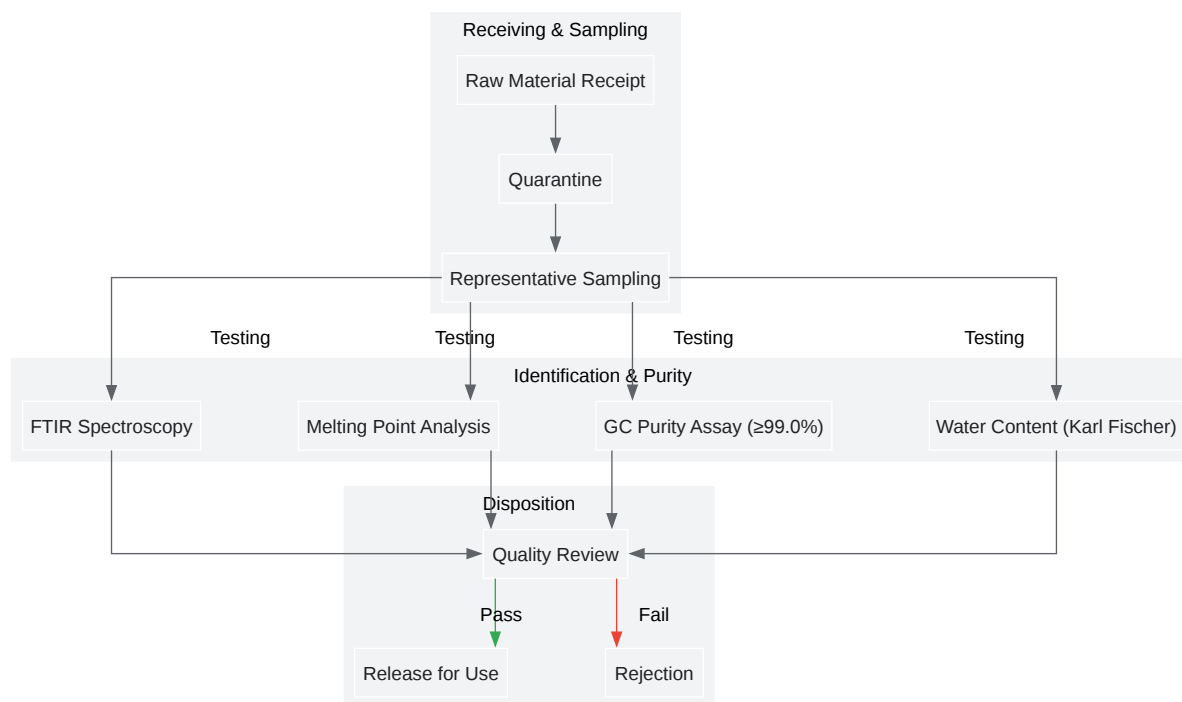
In the context of drug development, Trimethylolpropane is a valuable monomer for the synthesis of biodegradable polyesters and polyurethanes. These polymers can be engineered to have specific degradation rates and mechanical properties, making them suitable for:

- **Controlled-release drug delivery systems:** The drug can be encapsulated within a polymer matrix, and its release is governed by the degradation of the polymer.
- **Bioabsorbable medical implants:** Devices such as sutures and stents can be fabricated from TMP-based polymers that are safely absorbed by the body over time.
- **Tissue engineering scaffolds:** The biocompatible nature of these polymers allows them to be used as temporary structures that support cell growth and tissue regeneration.

The choice of co-monomers and the polymerization conditions allows for fine-tuning of the polymer's characteristics to meet the specific requirements of the intended application.

Quality Control and Characterization Workflow

Ensuring the purity and identity of Trimethylolpropane is paramount for its use in any application, especially in the pharmaceutical field. The following diagram illustrates a typical quality control workflow.



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Caption: Quality control workflow for Trimethylolpropane.

References

- CAS. (n.d.). Trimethylolpropane. CAS Common Chemistry. Retrieved February 16, 2026, from [\[Link\]](#)
- Cheméo. (n.d.). Chemical Properties of 1,3-Propanediol, 2-ethyl-2-(hydroxymethyl)- (CAS 77-99-6). Retrieved February 16, 2026, from [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). Trimethylolpropane. PubChem. Retrieved February 16, 2026, from [\[Link\]](#)
- UNEP Publications. (n.d.). TRIMETHYLPROPANE CAS N°: 77-99-6. Retrieved February 16, 2026, from [\[Link\]](#)
- Lee, M. S., & Kerns, E. H. (1999). LC/MS applications in drug development. Mass spectrometry reviews, 18(3-4), 187–279. [\[Link\]](#)<187::AID-MAS2>3.0.CO;2-Q
- NIST. (n.d.). 1,3-Propanediol, 2-ethyl-2-(hydroxymethyl)-. NIST Chemistry WebBook. Retrieved February 16, 2026, from [\[Link\]](#)
- U.S. Environmental Protection Agency. (n.d.). 1,3-Propanediol, 2-ethyl-2-(hydroxymethyl)-, polymer with 1,3-diisocyanatomethylbenzene and 2,2'-oxybis[ethanol], phenol-blocked. Substance Details. Retrieved February 16, 2026, from [\[Link\]](#)
- Google Patents. (n.d.). WO2021117065A1 - Formulations of polybasic drugs to reduce multi-organ toxicity.
- ClinicalTrials.gov. (n.d.). Efficacy and Safety of Alcovit in Reducing Blood Alcohol Concentration. Retrieved February 16, 2026, from [\[Link\]](#)
- U.S. Food and Drug Administration. (2003, November 7). CPY Document. Retrieved February 16, 2026, from [\[Link\]](#)

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Sources

- [1. Trimethylolpropane | 77-99-6 \[chemicalbook.com\]](#)
- [2. 1,3-Propanediol, 2-ethyl-2-\(hydroxymethyl\)- \(CAS 77-99-6\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
- [3. 1,3-Propanediol, 2-ethyl-2-\(hydroxymethyl\)- \[webbook.nist.gov\]](#)
- [4. Trimethylolpropane | C6H14O3 | CID 6510 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [5. hpvchemicals.oecd.org \[hpvchemicals.oecd.org\]](#)
- [6. CAS Common Chemistry \[commonchemistry.cas.org\]](#)
- [7. CAS RN 77-99-6 | Fisher Scientific \[fishersci.com\]](#)
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